

# comparative charge mobility measurements of different diphenylaniline derivatives

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Compound of Interest

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# A Comparative Guide to the Charge Mobility of Diphenylaniline Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the charge mobility of key diphenylaniline derivatives, a class of organic materials crucial for the development of high-performance electronic devices such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs). The efficiency of these devices is intrinsically linked to the charge carrier mobility of the materials used. Here, we present a comparative analysis of experimentally determined hole mobilities for three prominent diphenylaniline derivatives, supported by detailed experimental protocols and a visual representation of the measurement workflow.

## **Comparative Analysis of Hole Mobility**

The charge mobility of an organic semiconductor is a critical parameter that dictates its ability to transport electrical charges. In this comparison, we focus on the hole mobility of three well-studied diphenylaniline derivatives:

- N,N'-diphenyl-N,N'-bis(3-methylphenyl)-(1,1'-biphenyl)-4,4'-diamine (TPD)
- N,N'-di(naphthalen-1-yl)-N,N'-diphenyl-1,1'-biphenyl-4,4'-diamine (NPD or α-NPD)
- A Biphenyl Enamine Derivative (BE1)



The hole mobility of these compounds has been primarily characterized using the Time-of-Flight (TOF) technique, which directly measures the time it takes for charge carriers to drift across a material under an applied electric field.

Table 1: Comparative Hole Mobility of Selected Diphenylaniline Derivatives

Compoun d	Abbreviat ion	Hole Mobility (cm²/Vs)	Measure ment Techniqu e	Electric Field (V/cm)	Film Thicknes s	Referenc e
N,N'- diphenyl- N,N'-bis(3- methylphe nyl)-(1,1'- biphenyl)-4 ,4'-diamine	TPD	~1 x 10 <sup>-3</sup>	Time-of- Flight (TOF)	1 x 10 <sup>5</sup>	Not Specified	[1]
N,N'- di(naphthal en-1-yl)- N,N'- diphenyl- 1,1'- biphenyl- 4,4'- diamine	NPD (α- NPD)	1.63 x 10 <sup>-5</sup> to 7.64 x 10 <sup>-4</sup>	Space- Charge- Limited Current (SCLC)	1 x 10 <sup>5</sup>	50 - 1000 nm	[2]
Biphenyl Enamine Derivative	BE1	~2 x 10 <sup>-2</sup> (at high field)	Xerographi c Time-of- Flight (XTOF)	6.4 x 10 <sup>5</sup>	Not Specified	[3]

#### **Key Observations:**

 The biphenyl enamine derivative BE1 exhibits a significantly higher hole mobility at high electric fields compared to the more conventional TPD and NPD.[3]



- The hole mobility of NPD shows a strong dependence on the film thickness, with thicker films exhibiting higher mobility.[2] This is often attributed to the influence of interfacial trap states in thinner films.
- TPD is a well-established hole transport material with a reliable hole mobility in the order of 10<sup>-3</sup> cm<sup>2</sup>/Vs.[1]

## **Experimental Protocols**

Accurate and reproducible measurement of charge carrier mobility is paramount for the reliable comparison of materials. The data presented in this guide were primarily obtained using the Time-of-Flight (TOF) and Space-Charge-Limited Current (SCLC) methods.

## Time-of-Flight (TOF) Method

The Time-of-Flight (TOF) technique is a direct method for determining the drift mobility of charge carriers in a semiconductor.

Device Structure: A sandwich-type structure is typically employed, consisting of the organic semiconductor layer between two electrodes. One electrode is semi-transparent to allow for optical excitation.

#### Measurement Principle:

- A thin layer of the diphenylaniline derivative is deposited onto a substrate with a bottom electrode (e.g., Indium Tin Oxide ITO).
- A top electrode (e.g., Aluminum) is then deposited on the organic layer.
- A voltage is applied across the device, creating an electric field.
- A short pulse of light with energy greater than the material's bandgap is used to generate electron-hole pairs near the semi-transparent electrode.
- Depending on the polarity of the applied voltage, either holes or electrons will drift across the organic layer towards the opposite electrode.



- The transient photocurrent generated by the moving charge carriers is measured as a function of time.
- The transit time (t<sub>r</sub>) is determined from the inflection point of the photocurrent transient.
- The drift mobility  $(\mu)$  is then calculated using the following equation:

$$\mu = d^2 / (V * t_r)$$

where 'd' is the thickness of the organic layer and 'V' is the applied voltage.

## **Space-Charge-Limited Current (SCLC) Method**

The SCLC method is another common technique for determining the charge carrier mobility in organic semiconductors.

Device Structure: Similar to the TOF method, a single-carrier device with a sandwich structure is used. It is crucial to have an ohmic contact for the injection of the charge carrier being studied.

#### Measurement Principle:

- The current density (J) is measured as a function of the applied voltage (V).
- In the SCLC regime, the current is dominated by the injected charge carriers, and the J-V characteristic follows the Mott-Gurney law:

$$J = (9/8) * \epsilon_0 * \epsilon_r * \mu * (V^2/d^3)$$

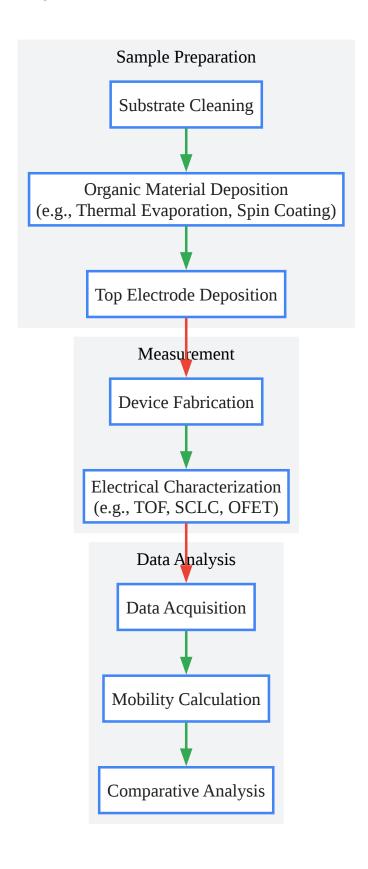
where  $\varepsilon_0$  is the permittivity of free space,  $\varepsilon_r$  is the relative permittivity of the material,  $\mu$  is the charge carrier mobility, V is the applied voltage, and d is the thickness of the organic layer.

 By fitting the experimental J-V data to this equation, the charge carrier mobility can be extracted.

## Experimental Workflow for Charge Mobility Measurement



The following diagram illustrates a generalized workflow for the experimental determination of charge carrier mobility in organic semiconductors.





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Caption: Generalized workflow for charge mobility measurement.

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### References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Investigation of biphenyl enamines for applications as p-type semiconductors PMC [pmc.ncbi.nlm.nih.gov]
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